

Section 1: MOMO (MOM-protected climacostol)

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Compound of Interest

Compound Name: **MOME**

Cat. No.: **B1167445**

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MOMO is a synthetic, pH-sensitive prodrug of climacostol, a natural cytotoxic compound.^[1] Its toxicity is dependent on the acidic microenvironment often found in tumor tissues, which facilitates its conversion to the active form, climacostol.^[1]

Quantitative Toxicity Data

The available preliminary toxicity data for MOMO is derived from in vivo studies using the fruit fly, *Drosophila melanogaster*.

Test System	Compound	Endpoint	Observations	Reference
Drosophila melanogaster larvae	Climacostol	Gastrointestinal Toxicity	Apoptosis and increased Reactive Oxygen Species (ROS) in the midgut.	[1]
Drosophila melanogaster larvae	Climacostol	Neurotoxicity	Increased brain ROS and inhibition of neural cell proliferation.	[1]
Ciliates	MOMO	Cytotoxicity	No toxicity at pH 6.8; necrotic effects at pH 6.3 (similar to climacostol).	[1]

Experimental Protocols

In Vivo Toxicity Assessment in *Drosophila melanogaster*

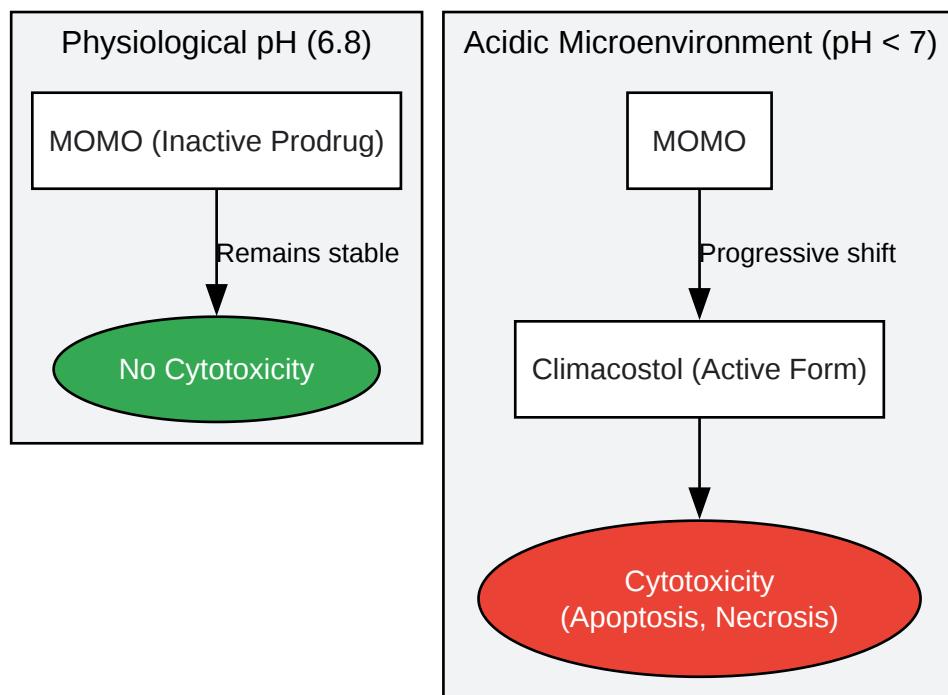
- Organism: *Drosophila melanogaster* larvae.
- Test Compound Administration: Food administration with climacostol.
- Toxicity Endpoints:
 - Gastrointestinal Toxicity: Assessed by observing apoptosis and the generation of reactive oxygen species (ROS) in the midgut of eclosed larvae.
 - Neurotoxicity: Evaluated by measuring ROS levels in the brain and assessing the proliferation of neural cells.
 - Developmental Effects: Monitored during the larval and pupation stages.

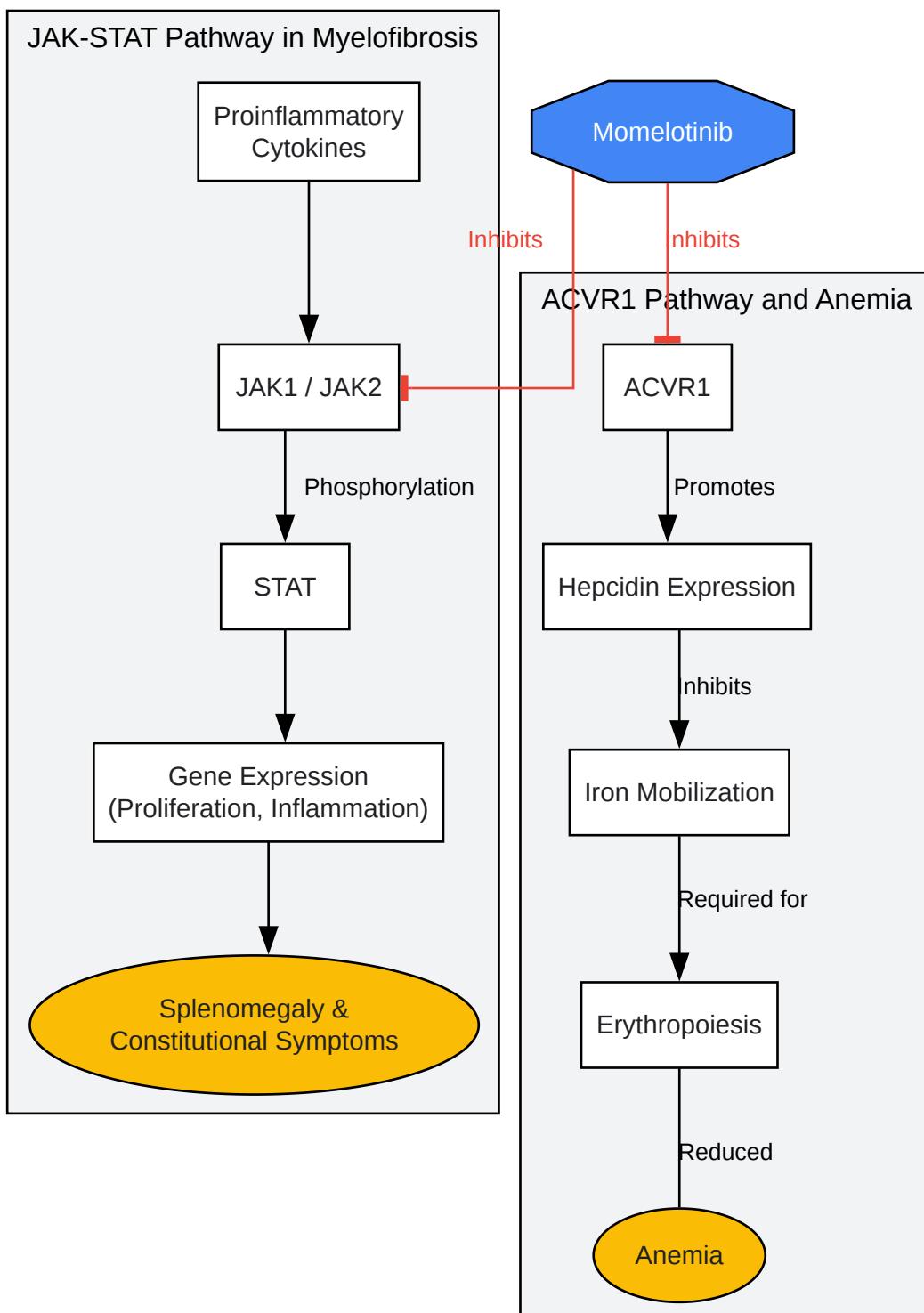
- Key Findings: Climacostol induced gastrointestinal toxicity characterized by apoptosis and ROS production in the midgut.[1] It also exhibited neurotoxic effects, including increased brain ROS and inhibited neural cell proliferation.[1]

In Vitro pH-Dependent Activation and Cytotoxicity

- Test System: Ciliates (species other than *C. virens*).
- Test Compound: MOMO.
- Methodology: Ciliates were exposed to MOMO in a physiological culture medium (SMB) at different pH values.
- Conditions:
 - pH 6.8 (Physiological)
 - pH 6.3 (Mildly Acidic)
- Observation:
 - At pH 6.8, MOMO showed no signs of toxicity.[1]
 - At pH 6.3, MOMO induced the same necrotic effect as the active compound, climacostol. [1]
- Conclusion: These findings demonstrate the pH-dependent activation of MOMO to its cytotoxic form.[1]

Visualizations



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References

- 1. researchgate.net [researchgate.net]
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